

Baz1A-IN-1: A Technical Guide to a Novel BAZ1A Bromodomain Inhibitor

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Baz1A-IN-1 has emerged as a potent and selective small molecule inhibitor of the BAZ1A (Bromodomain Adjacent to Zinc Finger Domain 1A) protein, a key component of the ISWI (Imitation Switch) chromatin remodeling complexes. BAZ1A, also known as ACF1, plays a crucial role in regulating gene expression through its involvement in chromatin assembly and remodeling. Dysregulation of BAZ1A has been implicated in various diseases, particularly cancer, making it an attractive therapeutic target. This technical guide provides a comprehensive overview of **Baz1A-IN-1**, including its biochemical and cellular activities, detailed experimental protocols for its evaluation, and its impact on relevant signaling pathways.

Core Data Presentation Biochemical and Cellular Activity of Baz1A-IN-1

The following table summarizes the key quantitative data for **Baz1A-IN-1**, demonstrating its potency and cellular effects.



Parameter	Value	Cell Lines	Reference
Binding Affinity (KD)	0.52 μΜ	-	[1]
IC50 (Anti-viability)	5.08 μΜ	THP-1	[2]
4.29 μM	ZR-75-30	[2]	
10.65 μΜ	BT474	[2]	_
7.70 µM	H1975	[2]	_

Mechanism of Action

Baz1A-IN-1 functions as a competitive inhibitor of the BAZ1A bromodomain. The bromodomain is a protein module that recognizes and binds to acetylated lysine residues on histone tails, a key mechanism for tethering chromatin remodeling complexes to specific genomic loci. By occupying the acetyl-lysine binding pocket of the BAZ1A bromodomain, **Baz1A-IN-1** prevents the recruitment of the BAZ1A-containing ISWI complexes to chromatin, thereby modulating the expression of BAZ1A-target genes.

Signaling Pathways

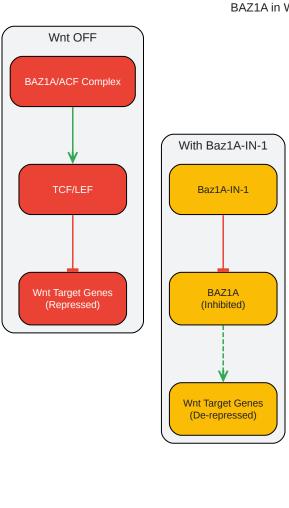
BAZ1A is a central player in several signaling pathways critical for cell growth, differentiation, and survival. **Baz1A-IN-1**, by inhibiting BAZ1A function, can significantly impact these pathways.

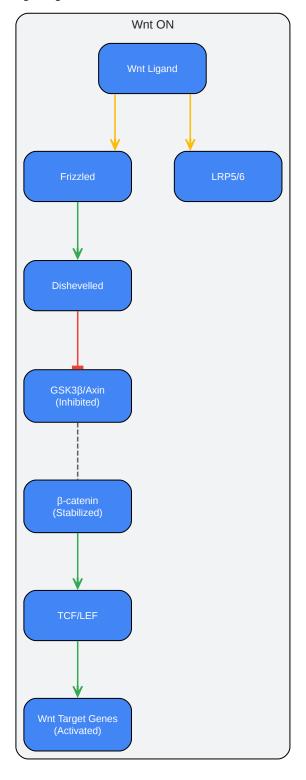
BAZ1A in the Wnt/β-catenin Signaling Pathway

BAZ1A has been shown to act as a transcriptional repressor of Wnt target genes. In the absence of a Wnt signal, the BAZ1A-containing chromatin remodeling complex is recruited to the promoters of Wnt target genes, contributing to a repressive chromatin state. Inhibition of BAZ1A with **Baz1A-IN-1** can lead to the derepression of these genes.

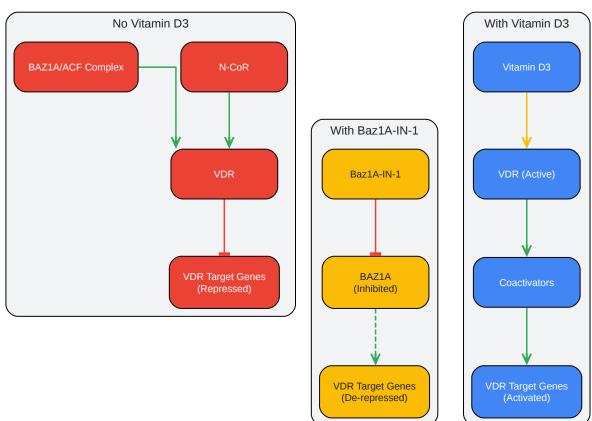


BAZ1A in Wnt Signaling





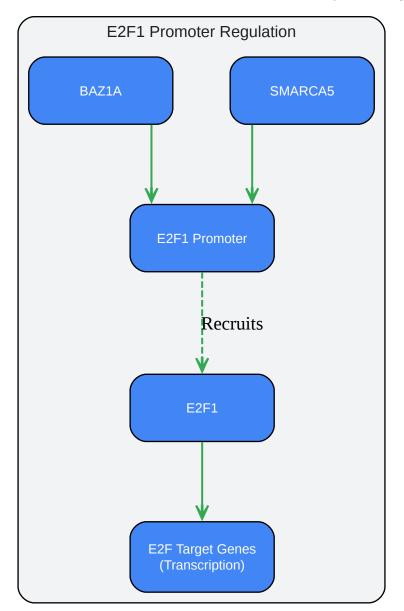


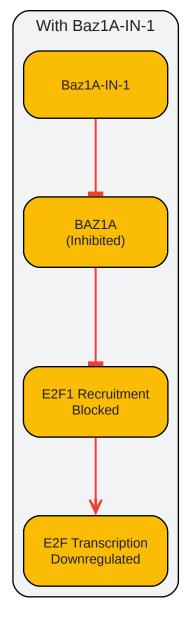


BAZ1A in Vitamin D Receptor Signaling



BAZ1A in E2F Transcription Program









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References

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